

Phenylhydrazine hydrochloride CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenylhydrazine hydrochloride

Cat. No.: B123868

[Get Quote](#)

Phenylhydrazine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenylhydrazine hydrochloride (CAS No. 59-88-1) is a versatile organic compound with significant applications in pharmaceutical synthesis, analytical chemistry, and biomedical research.^{[1][2]} As the hydrochloride salt of phenylhydrazine, it offers enhanced stability and ease of handling compared to its free base form.^[1] This guide provides an in-depth overview of its chemical and physical properties, key experimental protocols, and relevant biological pathways for professionals in drug development and scientific research.

Core Data Summary

A comprehensive summary of the key quantitative data for **phenylhydrazine hydrochloride** is presented below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	59-88-1	[1][3][4]
Molecular Formula	C ₆ H ₈ N ₂ ·HCl	[1][3][5]
Molecular Weight	144.60 g/mol	[1][3][5]
Appearance	White to off-white or tan crystalline powder	[4][6]
Melting Point	250-254 °C (decomposes)	[3][5]
Boiling Point	Decomposes	[4]
Solubility	Soluble in water	[7]
pH	2.6-2.9 (50 g/L in H ₂ O)	[5]
Density	~1.2 g/cm ³	[7]

Molecular Structure

Phenylhydrazine hydrochloride consists of a phenyl group attached to a hydrazine moiety, which is protonated to form the hydrochloride salt.

Experimental Protocols

Detailed methodologies for key experiments involving **phenylhydrazine hydrochloride** are provided below. These protocols are intended for use by trained professionals in a laboratory setting. Appropriate safety precautions, including the use of personal protective equipment, should always be followed.[3][8][9]

Synthesis of Phenylhydrazine Hydrochloride

This protocol describes a common method for the laboratory synthesis of **phenylhydrazine hydrochloride** from aniline.

Materials:

- Aniline

- Concentrated Hydrochloric Acid
- Sodium Nitrite (NaNO_2)
- Stannous Chloride (SnCl_2)
- Sodium Chloride (NaCl)
- Ice

Procedure:

- Dissolve 10 g of freshly distilled aniline in a solution of 30 g of concentrated hydrochloric acid in 75 ml of water.[\[10\]](#)
- Cool the solution to approximately 0 °C in an ice bath.[\[10\]](#)
- Diazotize the aniline solution by the slow, dropwise addition of a solution of 8 g of sodium nitrite in 30 ml of water, maintaining the temperature at or below 0 °C.[\[10\]](#)
- Once the diazotization is complete, add 30 g of sodium chloride to the solution with shaking and cool it in a freezing mixture.[\[10\]](#)
- Slowly add a solution of 60 g of stannous chloride in 25 g of concentrated hydrochloric acid to the cold diazonium salt solution.[\[10\]](#)
- Allow the mixture to stand for several hours, during which time **phenylhydrazine hydrochloride** will precipitate.[\[10\]](#)
- Collect the precipitated **phenylhydrazine hydrochloride** by filtration and wash it with a small amount of a saturated sodium chloride solution.[\[10\]](#)
- The product can be further purified by recrystallization from water.[\[11\]](#)

Fischer Indole Synthesis

Phenylhydrazine hydrochloride is a key reagent in the Fischer indole synthesis, a widely used method for preparing indoles.[\[6\]](#)[\[12\]](#)

Materials:

- **Phenylhydrazine hydrochloride**
- An appropriate ketone or aldehyde (e.g., isopropyl methyl ketone)
- Acid catalyst (e.g., glacial acetic acid, hydrochloric acid)

Procedure:

- In a suitable reaction vessel, combine the substituted **phenylhydrazine hydrochloride** with the chosen aldehyde or ketone.[\[13\]](#)
- Add the acid catalyst to the mixture. The choice and concentration of the acid can significantly impact the reaction yield and rate.[\[13\]](#)[\[14\]](#)
- The reaction mixture is typically heated to facilitate the formation of the phenylhydrazone intermediate and subsequent cyclization.[\[13\]](#)
- Reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the indole product is isolated and purified using standard techniques like extraction and chromatography.

Induction of Hemolytic Anemia in a Mouse Model

Phenylhydrazine hydrochloride is frequently used to induce experimental hemolytic anemia in animal models to study erythropoiesis and related processes.[\[12\]](#)[\[15\]](#)[\[16\]](#)

Materials:

- **Phenylhydrazine hydrochloride**
- Sterile saline solution (0.9% NaCl)
- C57BL/6J mice (or other appropriate strain)

Procedure:

- Prepare a fresh solution of **phenylhydrazine hydrochloride** in sterile saline.
- Administer the **phenylhydrazine hydrochloride** solution to the mice via subcutaneous or intraperitoneal injection. A common dosage is 60 mg/kg.[17]
- Injections are typically given on multiple days (e.g., days 0, 1, and 3) to induce a significant anemic state.[17]
- Monitor the health of the animals closely throughout the experiment.
- The degree of anemia can be assessed by measuring hematological parameters such as red blood cell count, hemoglobin levels, and hematocrit at various time points post-injection.[15]
[18]

Spectrophotometric Determination

This protocol outlines a method for the quantitative determination of **phenylhydrazine hydrochloride**.

Materials:

- **Phenylhydrazine hydrochloride** standard solutions
- Phosphomolybdic acid solution
- 0.1 M Hydrochloric acid
- Spectrophotometer

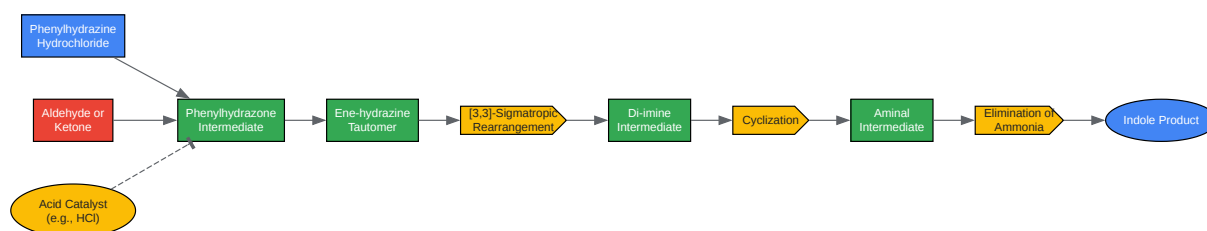
Procedure:

- Prepare a series of standard solutions of **phenylhydrazine hydrochloride** in 0.1 M HCl.[19]
- For each standard and the unknown sample, transfer a known volume into a 50-mL volumetric flask.[19]
- Add 10 mL of phosphomolybdic acid solution to each flask and dilute to the mark with distilled water.[19]

- Allow the color to develop.
- Measure the absorbance of each solution at 730 nm using a spectrophotometer, with a reagent blank as the reference.[19]
- Construct a calibration curve by plotting the absorbance of the standards against their concentrations.
- Determine the concentration of the unknown sample from the calibration curve.

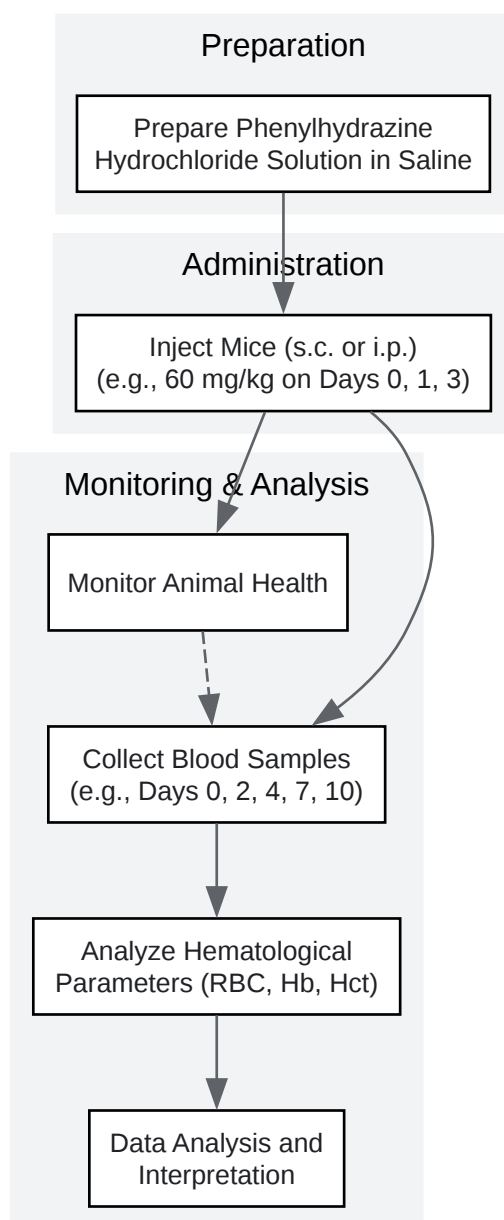
Signaling Pathways and Experimental Workflows

Visual representations of key processes involving **phenylhydrazine hydrochloride** are provided below using the DOT language for Graphviz.



[Click to download full resolution via product page](#)

Caption: The reaction mechanism of the Fischer Indole Synthesis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for inducing hemolytic anemia in mice.

Safety and Handling

Phenylhydrazine hydrochloride is a hazardous substance and must be handled with appropriate precautions.[3][8] It is toxic if swallowed, in contact with skin, or if inhaled.[8][13] It may also cause an allergic skin reaction, is suspected of causing genetic defects, and may cause cancer.[8][13] When handling this compound, it is crucial to:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[3][9]
- Avoid the formation of dust.[3]
- Store in a cool, dry, well-ventilated place away from light and incompatible materials such as strong oxidizing agents.[3][5]
- In case of exposure, seek immediate medical attention.[3]

Conclusion

Phenylhydrazine hydrochloride is a chemical of significant interest to researchers and professionals in drug development. Its utility in the synthesis of heterocyclic compounds like indoles, and its application in creating disease models for hematological research, underscore its importance. A thorough understanding of its properties, safe handling procedures, and experimental applications is essential for its effective and responsible use in a scientific setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. chemiis.com [chemiis.com]
2. Phenylhydrazine Hydrochloride Or Phenyl Hydrazine Hcl BP EP USP CAS 59-88-1 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
3. fishersci.com [fishersci.com]
4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
5. 59-88-1 CAS MSDS (Phenylhydrazine hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
6. Phenylhydrazine HCl Manufacturer - CAS 59-88-1 [elampharma.com]

- 7. Chemical Products | Chemical Product Manufacturers [reachemchemicals.com]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. nj.gov [nj.gov]
- 10. prepchem.com [prepchem.com]
- 11. Syntheses of Phenylhydrazine [designer-drug.com]
- 12. Phenylhydrazine - Wikipedia [en.wikipedia.org]
- 13. benchchem.com [benchchem.com]
- 14. Fischer_indole_synthesis [chemeurope.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Erthropoietic precursors in mice with phenylhydrazine-induced anemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. cibtech.org [cibtech.org]
- 19. cdc.gov [cdc.gov]
- To cite this document: BenchChem. [Phenylhydrazine hydrochloride CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123868#phenylhydrazine-hydrochloride-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com